

Technical Guide: Nilotinib-13C,d3 - A Comprehensive Analysis

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Compound of Interest

Compound Name: Nilotinib-13C,d3

Cat. No.: B15622686

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of **Nilotinib-13C,d3**, an isotopically labeled analog of the tyrosine kinase inhibitor Nilotinib. This document outlines its chemical properties, analytical methodologies for its quantification, and its biological mechanism of action, serving as a vital resource for its application in research and development. **Nilotinib-13C,d3** is primarily utilized as an internal standard in quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS), to ensure the accuracy and precision of Nilotinib quantification in biological matrices.^[1]

Certificate of Analysis: Representative Data

While a batch-specific Certificate of Analysis is provided with the purchase of the material, the following table summarizes the typical quality specifications for **Nilotinib-13C,d3**, offering a benchmark for its analytical profile.

Test	Specification	Methodology
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	C ₂₇ ¹³ CH ₁₉ D ₃ F ₃ N ₇ O	Mass Spectrometry
Molecular Weight	533.53 g/mol	Mass Spectrometry
Chemical Purity (HPLC)	≥ 98.0%	HPLC-UV
Isotopic Purity	≥ 99 atom % ¹³ C; ≥ 98 atom % D	Mass Spectrometry
Isotopic Enrichment	≥ 98%	Mass Spectrometry
Identity (¹ H-NMR)	Conforms to structure	Nuclear Magnetic Resonance
Identity (Mass Spectrum)	Conforms to structure and isotopic labeling	High-Resolution Mass Spectrometry (HRMS)
Solubility	Soluble in DMSO or Methanol	Visual Inspection

Experimental Protocols

Accurate quantification and characterization of **Nilotinib-13C,d3** are critical for its use as an internal standard. Below are detailed methodologies for common analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is suitable for determining the chemical purity of **Nilotinib-13C,d3**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A mixture of acetonitrile and 0.01 M phosphate buffer (pH 3.0) in a 42:58 (v/v) ratio.
- Flow Rate: 1.0 mL/min.

- Injection Volume: 10 μ L.
- Detection: UV at 266 nm.
- Procedure:
 - Prepare a stock solution of **Nilotinib-13C,d3** in the mobile phase.
 - Perform serial dilutions to generate a calibration curve.
 - Inject the sample and standards onto the HPLC system.
 - The purity is calculated based on the area of the principal peak relative to the total peak area.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification in Biological Matrices

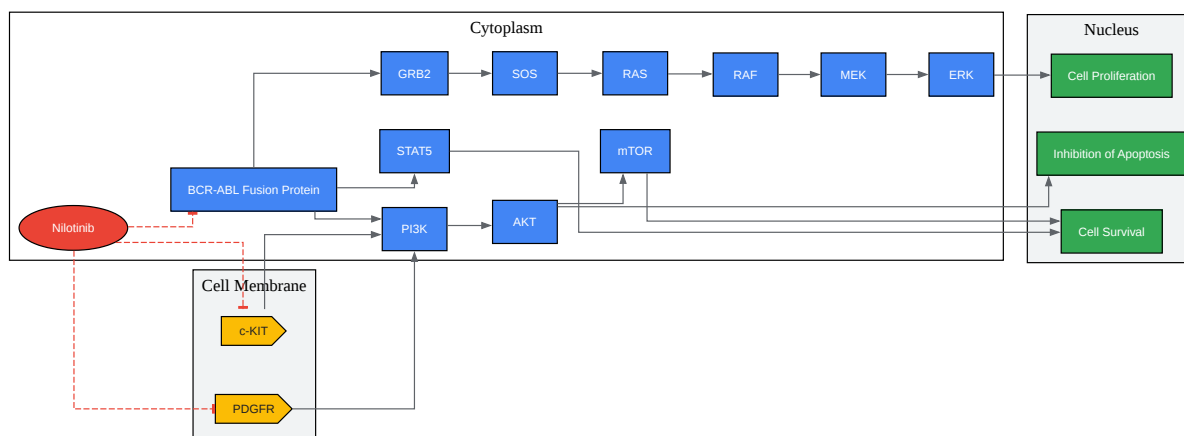
This protocol details the use of **Nilotinib-13C,d3** as an internal standard for the quantification of Nilotinib in plasma.

- Instrumentation: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source coupled to an HPLC system.
- Sample Preparation:
 - To 100 μ L of plasma, add the internal standard solution (**Nilotinib-13C,d3**).
 - Precipitate proteins by adding acetonitrile.
 - Vortex and centrifuge the sample.
 - Inject the supernatant into the LC-MS/MS system.
- LC Conditions:
 - Column: C18 reversed-phase column.

- Mobile Phase: A gradient elution using 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Nilotinib: m/z 530.7 → 289.5
 - **Nilotinib-13C,d3**: m/z 534.4 → 293.2
- Quantification: The concentration of Nilotinib is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Mechanism of Action and Signaling Pathway

Nilotinib is a potent and selective inhibitor of the BCR-ABL tyrosine kinase, the hallmark of Philadelphia chromosome-positive chronic myeloid leukemia (CML).[2][3] It binds to the ATP-binding site of the ABL kinase domain, stabilizing the inactive conformation of the enzyme and thereby inhibiting its kinase activity.[3] This action blocks the downstream signaling pathways that lead to cell proliferation and promotes apoptosis in BCR-ABL-expressing cells.[3] Nilotinib is also an inhibitor of other tyrosine kinases, including c-KIT and platelet-derived growth factor receptor (PDGFR).[4]

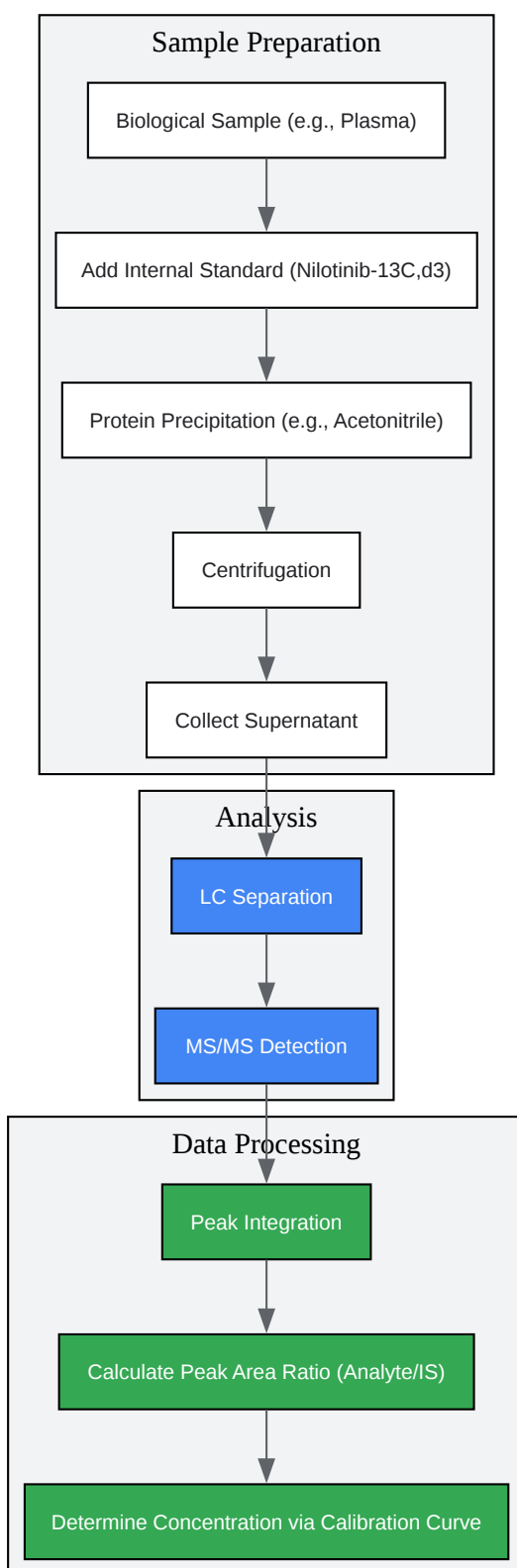


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Caption: Nilotinib's mechanism of action.

Experimental Workflow: Bioanalytical Quantification

The following diagram illustrates a typical workflow for the quantification of Nilotinib in a biological sample using **Nilotinib-13C₃,d₃** as an internal standard.



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Caption: Bioanalytical workflow for Nilotinib.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. A High-Performance Liquid Chromatography-Mass Spectrometry Assay for Quantitation of the Tyrosine Kinase Inhibitor Nilotinib in Human Plasma and Serum - PMC](https://pubmed.ncbi.nlm.nih.gov/30111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/30111111/)]
- [4. 2024.sci-hub.se](https://www.sci-hub.se/2024) [[2024.sci-hub.se](https://www.sci-hub.se/2024)]
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